

No Publicly Available Data for SL-164 in In Vivo Animal Studies

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Compound of Interest

Compound Name: SL-164

Cat. No.: B1619551

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Despite a comprehensive search for scientific literature and data, there is no publicly available information on the use of **SL-164** in in vivo animal studies for therapeutic research and development. The compound identified as **SL-164** is more commonly known as dicloqualone, an analogue of methaqualone.^[1] Available information focuses on its historical development, sedative-hypnotic properties, and its emergence as a designer drug, rather than any preclinical therapeutic applications.

Our search for in vivo dosages, experimental protocols, quantitative efficacy data, and associated signaling pathways for **SL-164** yielded no relevant results. The existing documentation on **SL-164**, also referred to as DCQ, characterizes it as a compound with sedative and hypnotic effects similar to methaqualone.^[1] However, it was never commercialized for clinical use due to a higher risk of convulsions.^[1]

Recent reports and case studies have identified **SL-164** in the context of recreational use and toxicology, where its presence was confirmed in patients exhibiting symptoms of overdose.^[2] ^[3] These reports describe the clinical presentation of individuals after ingesting **SL-164** but do not provide the kind of structured, preclinical data required for the development of application notes for research purposes.

A 1969 pharmacological study was identified, but its focus was on the basic pharmacological properties of the compound rather than its application in disease models.^[1] No subsequent studies detailing its use in animal models for any therapeutic area, including oncology, were found.

In conclusion, the core requirements for this request—summarizing quantitative data, providing detailed experimental protocols, and creating diagrams of signaling pathways related to the therapeutic use of **SL-164** in in vivo animal studies—cannot be fulfilled due to the absence of the necessary foundational scientific research in the public domain. The scientific community has not published studies that would provide the data needed to generate the requested application notes and protocols.

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References

- 1. SL-164 - Wikipedia [en.wikipedia.org]
- 2. academic.oup.com [academic.oup.com]
- 3. Return of the Quaaludes? Prolonged agitated delirium after intentional ingestion of the methaqualone analog SL-164 - a case report - PubMed [pubmed.ncbi.nlm.nih.gov]
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